

PP121 protocol adjustment strategies

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Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

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PP121 Key Properties and Targets

The table below summarizes the core characteristics of **PP121** from the search results.

Property	Description
Name	PP121 [1]
Modality	Small Molecule [1]
Molecular Weight	319.36 g/mol [2] [1]
Chemical Formula	C ₁₇ H ₁₇ N ₇ [2] [1]

| **Primary Targets & IC₅₀** | • **PDGFR:** 2 nM [2] • **Hck:** 8 nM [2] • **mTOR:** 10 nM [2] • **VEGFR2:** 12 nM [2] • **Src:** 14 nM [2] • **Abl:** 18 nM [2] • **DNA-PK:** 60 nM [2] || **Solubility (DMSO)** | 32 mg/mL (100.2 mM) [2] || **Mechanism of Action** | Dual tyrosine and phosphoinositide kinase inhibitor [3] |

Troubleshooting Common PP121 Experimental Issues

Here are solutions to frequently encountered problems when working with **PP121**.

Issue	Possible Cause	Suggested Solution
Low solubility / precipitate formation	• Use of old, moisture-absorbed DMSO • Solvent not suitable	• Use fresh, anhydrous DMSO [2]. • For <i>in vivo</i> studies, use a validated formulation like 5% DMSO in corn oil to create a clear solution [2].
High background in cell signaling assays	• Off-target effects due to multi-target nature • Inappropriate concentration	• Include more specific control inhibitors to isolate effects [2]. • Titrate the inhibitor. For cell assays, a working range of 0.04-20 μM is common, but determine the optimal IC_{50} for your system [2].
No phenotypic effect observed	• Low activity on specific target • Inefficient cellular uptake	• Verify target sensitivity by consulting known IC_{50} values [2]. • Confirm that the PP121 batch is potent in a validated positive control assay, such as inhibiting Akt, p70S6K, or S6 phosphorylation in U87 or LN229 glioblastoma cells [2].
High cytotoxicity in unexpected cell types	• Inhibition of essential kinases beyond intended target	• Refer to the broad target profile and adjust the dosage. PP121 can induce G0/G1 cell cycle arrest and apoptosis in sensitive lines like K562 at low concentrations [2].

Detailed Experimental Protocols

In Vitro Cell Proliferation and Signaling Assay

This protocol is adapted from methods used to characterize **PP121** [2].

- **Cell Seeding:** Plate adherent cells in 96-well plates (for proliferation) or 12-well plates (for western blot) at an appropriate density and allow them to adhere overnight.
- **Dosing:** Prepare **PP121** in DMSO and dilute in fresh culture medium to achieve final concentrations (e.g., a 4-fold dilution series from 10 μM to 0.040 μM). Include a vehicle control (0.1% DMSO).
- **Treatment:** Apply the **PP121** solutions to the cells.
- **Incubation:** Incubate cells for 24-72 hours at 37°C.
- **Analysis:**
 - **Viability/Proliferation (96-well plate):** After 72 hours, add a reagent like Resazurin sodium salt (22 μM), incubate, and measure fluorescence. Calculate IC_{50} values using appropriate software [2].
 - **Signaling (12-well plate):** After 24 hours, lyse the cells. Resolve the lysates by SDS-PAGE, transfer to a membrane, and perform western blotting for downstream targets like p-Akt, p-p70S6K, and p-S6 [2].

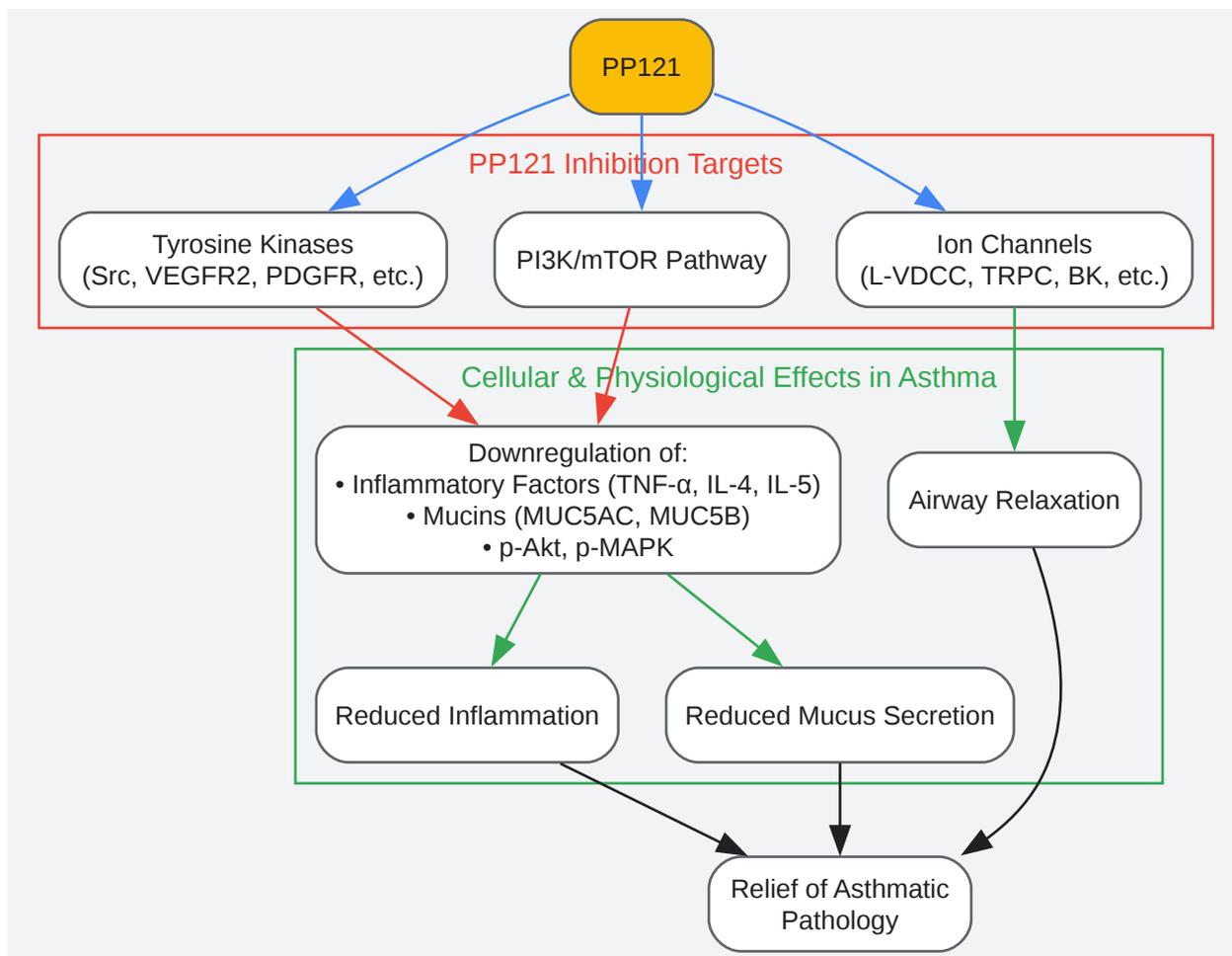
In Vivo Asthma Mouse Model Protocol

This protocol is based on a 2023 study investigating **PP121** for asthma treatment [3].

- **Sensitization (Days 0, 7, 14):** Administer intraperitoneal (IP) injections of 3 mg/mL Ovalbumin (OVA) in saline (200 μ L per 20 g of body weight) to male BALB/c mice to sensitize them. The control group receives IP saline.
- **Stimulation & Treatment (Days 21 to 34):**
 - **Challenge:** Intranasally instill 3 mg/mL OVA (20 μ L per 20 g) once daily to all sensitized groups.
 - **Dosing:** By daily gavage, administer:
 - Asthma model group: Physiological saline.
 - Positive control group: Dexamethasone (3 mg/kg).
 - **PP121** treatment groups: **PP121** (e.g., 20 mg/kg and 50 mg/kg) [3].
- **Endpoint Analysis (Day 35):** Assess therapeutic effects by measuring:
 - **Airway Hyperresponsiveness:** Using instruments to measure respiratory system resistance.
 - **Inflammation & Mucus:** Histological analysis of lung tissue (H&E and PAS staining).
 - **Molecular Mechanisms:** Western blotting of lung tissue for inflammatory factors (TNF- α , IL-4, IL-5), mucins (MUC5AC, MUC5B), and components of the MAPK/Akt pathway (p-Akt, p-p38) [3].

PP121 Signaling Pathway and Antiasthma Mechanism

The diagram below illustrates the primary molecular mechanisms of **PP121**, particularly its role in asthma treatment, based on the research findings [3].



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References

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